

Essential Safety and Handling Guide for N-Ethyl-2-pyrrolidone (NEP)

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Compound of Interest

Compound Name: NEP-IN-2

Cat. No.: B15575721

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Disclaimer: The following information pertains to N-Ethyl-2-pyrrolidone (NEP), as the specific substance "**NEP-IN-2**" could not be definitively identified through public information sources. It is critical to consult the specific Safety Data Sheet (SDS) provided by the manufacturer for "**NEP-IN-2**" before handling.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with N-Ethyl-2-pyrrolidone (NEP). Adherence to these protocols is crucial for ensuring laboratory safety and minimizing risk.

Immediate Safety Precautions

N-Ethyl-2-pyrrolidone is classified as a substance that can cause serious eye damage and is suspected of damaging fertility or the unborn child.[1][2][3] It is also a combustible liquid.[3] Therefore, stringent safety measures are required during its handling.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the primary defense against exposure. The following PPE is mandatory when handling NEP:

- **Eye and Face Protection:** Chemical-resistant safety goggles with side protection or a face shield must be worn.[2][4]

- **Hand Protection:** Wear suitable chemical-resistant gloves tested according to EN 374.[2] It is recommended to check with the glove supplier for specific breakthrough times and material compatibility.
- **Skin and Body Protection:** A lab coat or protective clothing is required to prevent skin contact.[2] In case of potential splashing, additional protective equipment should be considered.
- **Respiratory Protection:** If working in a poorly ventilated area or if there is a risk of aerosol or mist formation, a respirator with a Type A filter (for organic gases and vapors with a boiling point > 65°C) should be used.[2]

PPE Component	Specification	Purpose
Eye Protection	Safety goggles with side protection or face shield	Prevents eye contact and serious eye damage[2]
Hand Protection	Chemical-resistant gloves (tested to EN 374)	Protects skin from irritation and absorption[2]
Body Protection	Laboratory coat or protective clothing	Minimizes skin exposure[2]
Respiratory	Type A filter respirator (if ventilation is inadequate)	Protects against inhalation of harmful vapors or mists[2]

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is essential to maintain a safe laboratory environment.

Handling:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[1][2][3]
- Ensure adequate ventilation in the work area.[4][5] Use of a chemical fume hood is recommended.

- Avoid contact with skin, eyes, and clothing.[1][2]
- Do not breathe vapors or spray.[1][5]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][5] No smoking in the handling area.[3][5]
- Wash hands thoroughly after handling and before breaks.[1][2]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][4]
- The recommended storage temperature is between 15–25 °C.[2][5]
- Store locked up.[3][6]
- Keep away from strong oxidizing agents, reducing agents, strong acids, and strong bases.[7]

Disposal Plan

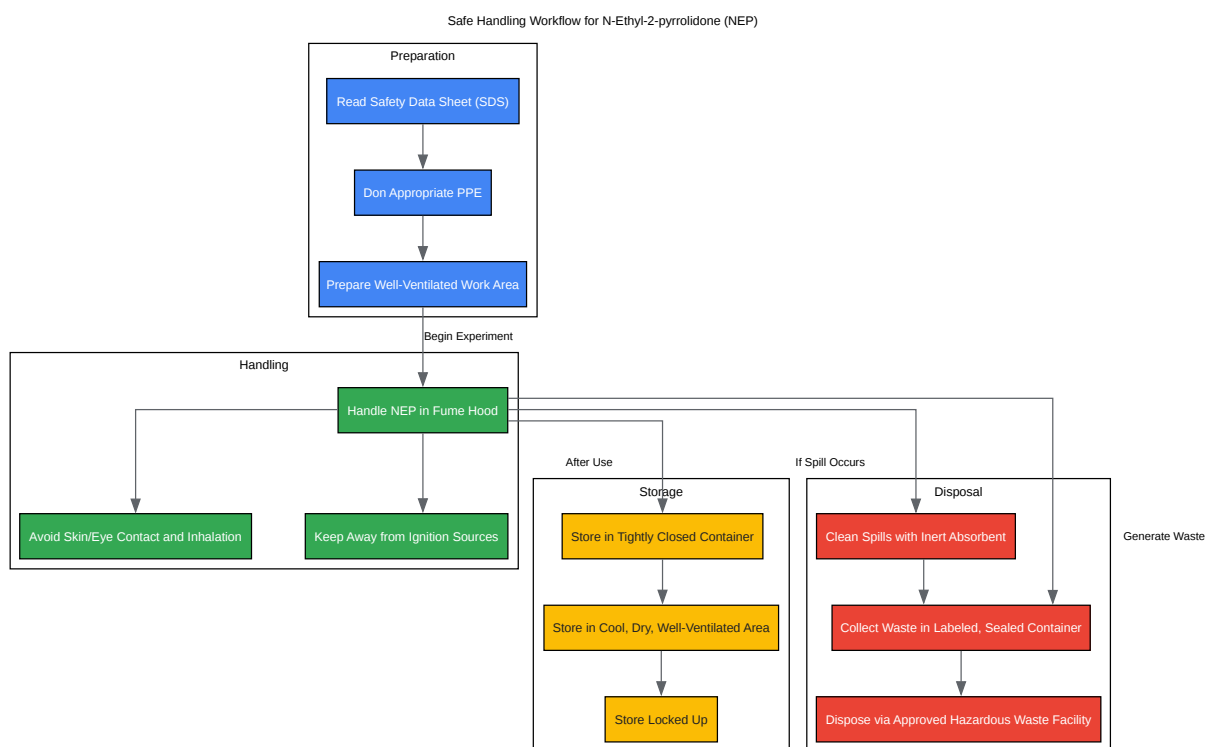
Proper disposal of NEP and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Dispose of contents and container to an approved waste disposal plant.[3][6] Do not allow the chemical to enter drains.[6]
- Contaminated Materials: Absorbent materials used for spills, as well as any contaminated clothing or PPE, should be sealed in a vapor-tight plastic bag for eventual disposal as hazardous waste.[8]
- Spill Response: In the event of a spill, remove all sources of ignition.[4] Absorb the spill with inert material such as sand, diatomaceous earth, or a universal binding agent.[1][2] Ventilate the affected area.[1][2]

Quantitative Safety Data for N-Ethyl-2-pyrrolidone

Property	Value	Source
CAS Number	2687-91-4	[1] [4]
Molecular Formula	C ₆ H ₁₁ NO	[2] [4]
Molecular Weight	113.16 g/mol	[2]
Boiling Point	212.5 °C (414.5 °F) at 1013.25 hPa	[4]
Flash Point	90.8 °C (195.4 °F)	[4]
Specific Gravity	0.9930 @ 25°C	[4]
Acute Oral Toxicity (LD50)	3200 mg/kg (Rat)	[7]
Acute Dermal Toxicity (LD50)	>2000 mg/kg (Rat)	[7]

Workflow for Safe Handling of N-Ethyl-2-pyrrolidone



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Caption: Workflow for the safe handling of N-Ethyl-2-pyrrolidone.

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